

Personal protective equipment for handling NU 7026

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Compound of Interest

Compound Name: NU 7026

Cat. No.: B1684131

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Essential Safety and Handling Guide for NU 7026

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **NU 7026**.

This document provides critical safety and logistical information for the handling of **NU 7026**, a potent and selective inhibitor of DNA-dependent protein kinase (DNA-PK). Adherence to these guidelines is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

NU 7026 is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following primary hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **NU 7026** to prevent exposure through inhalation, skin contact, and eye contact.[1]

PPE Category	Requirement	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Dispose of gloves immediately after handling the compound.
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where NU 7026 is handled.
Skin and Body Protection	Laboratory coat	Fully buttoned lab coat to protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area	Handling of NU 7026 powder should be conducted in a chemical fume hood to avoid dust and aerosol formation. ^[1]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **NU 7026** and ensuring a safe laboratory environment.

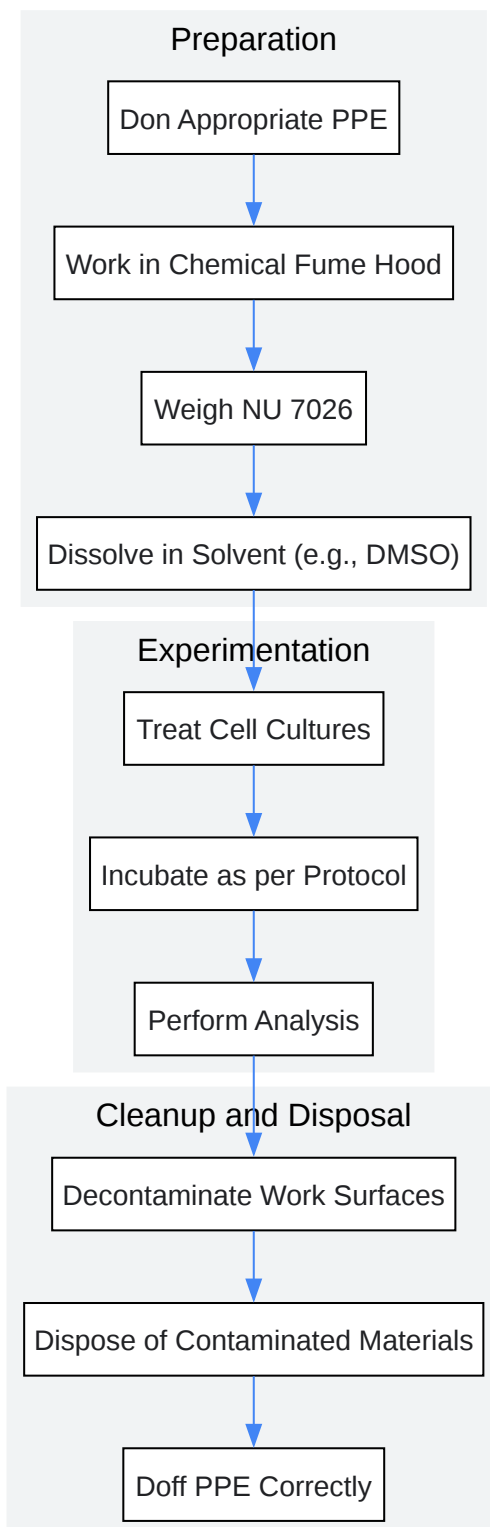
Aspect	Procedure
Safe Handling	Avoid creating dust and aerosols. Do not eat, drink, or smoke in areas where NU 7026 is handled. Wash hands and any exposed skin thoroughly after handling. [1]
Storage	Keep container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition. Recommended storage temperatures are -20°C for the powder and -80°C when in solvent. [1]
Incompatibilities	Strong acids/alkalis and strong oxidizing/reducing agents. [1]

Operational and Disposal Plans

A systematic approach to the use and disposal of **NU 7026** is essential to mitigate risks.

Experimental Workflow:

NU 7026 Experimental Workflow



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A high-level overview of the experimental workflow for handling **NU 7026**.

Spill Management:

In the event of a spill, collect the spillage and dispose of it in an approved waste disposal plant.

[1] Avoid release into the environment.[1]

Disposal:

Dispose of unused **NU 7026** and any contaminated materials in accordance with institutional, local, state, and federal regulations for hazardous chemical waste.[1] Given its high aquatic toxicity, it is imperative to prevent **NU 7026** from entering drains or waterways.[1]

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

Exposure Route	First Aid Measure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1]
Eye Contact	Remove contact lenses if present and easy to do. Immediately flush eyes with large amounts of water. Seek prompt medical attention.[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.[1]

This guide is intended to provide essential safety information. Always consult the full Safety Data Sheet (SDS) for **NU 7026** before use and adhere to all institutional safety protocols.

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References

- 1. NU7026|154447-35-5|MSDS [dcchemicals.com]
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